

# Health and safety information for Dibenzo-24-crown-8.

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## Compound of Interest

Compound Name: *Dibenzo-24-crown-8*

Cat. No.: *B080794*

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## Health and Safety Dossier: Dibenzo-24-crown-8

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the health and safety information currently available for **Dibenzo-24-crown-8**. The information herein is compiled from safety data sheets, chemical databases, and general laboratory safety guidelines to ensure a high standard of safety for professionals handling this compound.

## Chemical and Physical Properties

**Dibenzo-24-crown-8** is a macrocyclic polyether. A summary of its key chemical and physical properties is presented in Table 1.

Property	Value	Source
CAS Number	14174-09-5	[1][2][3]
Molecular Formula	C <sub>24</sub> H <sub>32</sub> O <sub>8</sub>	[1][3]
Molecular Weight	448.51 g/mol	[2]
Appearance	White to light yellow powder/crystal	
Melting Point	103-105 °C	[2][4]
Storage Temperature	Room temperature, recommended <15°C in a cool, dark place	
Solubility	Soluble in hot methanol	

## Hazard Identification and Classification

**Dibenzo-24-crown-8** is classified as a hazardous substance according to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). The primary hazards are related to irritation of the skin, eyes, and respiratory tract.

## GHS Classification

The GHS classification for **Dibenzo-24-crown-8** is summarized in Table 2.

Hazard Class	Category
Skin irritation	2
Eye irritation	2A
Specific target organ toxicity – single exposure (respiratory tract irritation)	3

Source:[1]

## Hazard and Precautionary Statements

The hazard (H) and precautionary (P) statements associated with **Dibenzo-24-crown-8** are crucial for safe handling and are outlined in Table 3.

Type	Code	Statement
Hazard	H315	Causes skin irritation
H319	Causes serious eye irritation	
H335	May cause respiratory irritation	
Precautionary	P261	Avoid breathing dust/fume/gas/mist/vapours/spray
P264	Wash skin thoroughly after handling	
P271	Use only outdoors or in a well-ventilated area	
P280	Wear protective gloves/eye protection/face protection	
P302+P352	IF ON SKIN: Wash with plenty of water	
P304+P340	IF INHALED: Remove person to fresh air and keep comfortable for breathing	
P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing	
P312	Call a POISON CENTER/doctor if you feel unwell	
P332+P313	If skin irritation occurs: Get medical advice/attention	
P337+P313	If eye irritation persists: Get medical advice/attention	

P362+P364	Take off contaminated clothing and wash it before reuse
P403+P233	Store in a well-ventilated place. Keep container tightly closed
P405	Store locked up
P501	Dispose of contents/container in accordance with local/regional/national/international regulations

Source:[1][5][6]

## Toxicological Information

Specific quantitative toxicological data, such as LD50 (median lethal dose) or LC50 (median lethal concentration) values for **Dibenzo-24-crown-8**, are not readily available in the public domain. However, the toxicity of crown ethers as a class of compounds has been studied. Some crown ethers have been shown to exhibit moderate toxicity.[7] For instance, 18-crown-6 can be absorbed through the skin and may have harmful effects on the central nervous system.[8] The toxic action of some crown ethers has been linked to disturbances in DNA, RNA, and protein biosynthesis.[7] Given the classification of **Dibenzo-24-crown-8** as an irritant, it is prudent to handle it with care to avoid adverse health effects.

## Experimental Protocols for Safe Handling

Due to the absence of specific safety assessment protocols for **Dibenzo-24-crown-8**, a general protocol for handling potentially hazardous chemical powders in a laboratory setting is provided below. This protocol is based on the precautionary statements and standard laboratory safety practices.

Objective: To safely handle **Dibenzo-24-crown-8**, minimizing exposure to personnel and the environment.

Materials:

- **Dibenzo-24-crown-8** solid
- Appropriate solvent
- Personal Protective Equipment (PPE): safety goggles, face shield, nitrile gloves (or other chemically resistant gloves), lab coat, closed-toe shoes
- Chemical fume hood
- Spatula, weighing paper, and glassware
- Sealed waste container

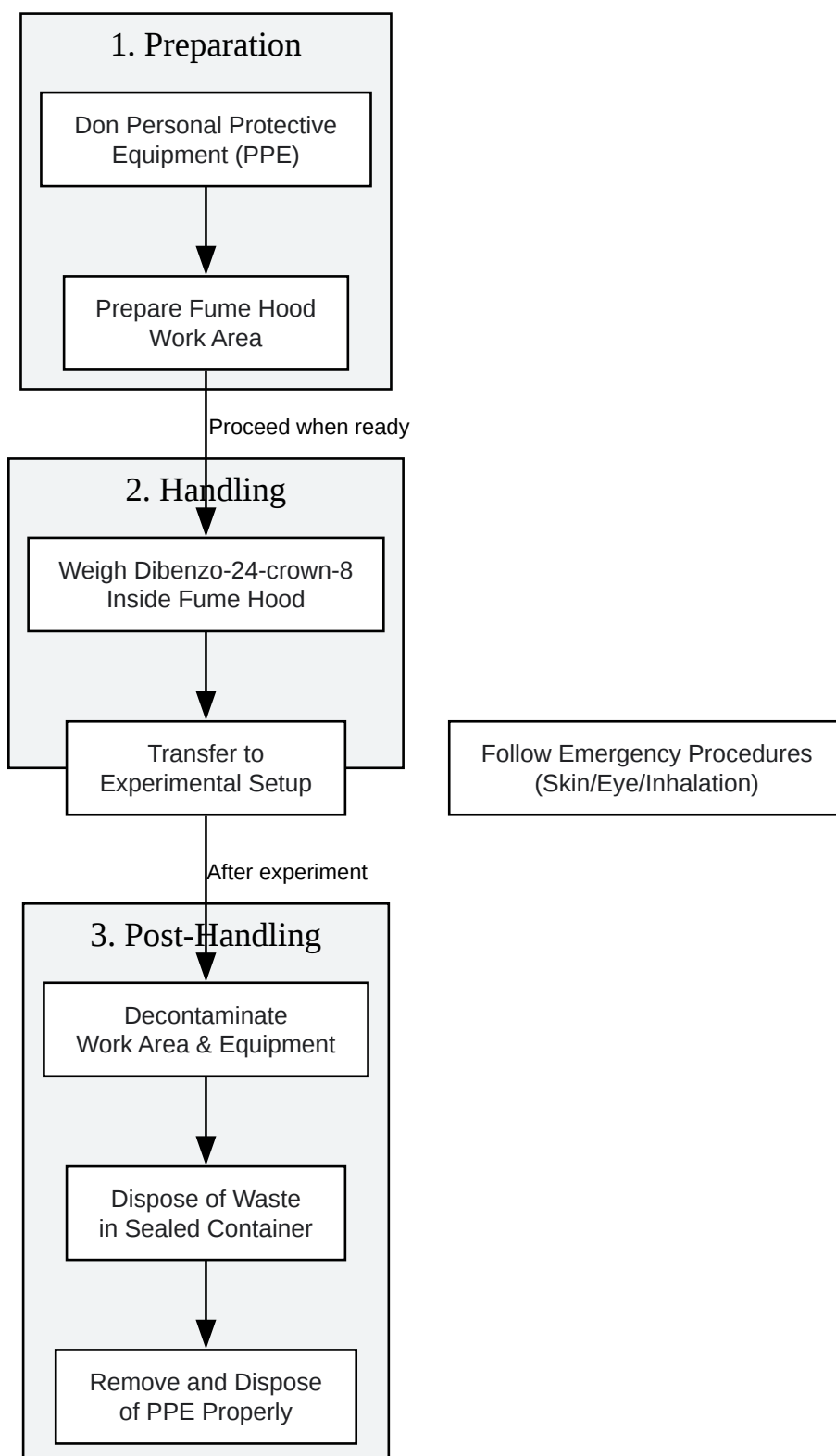
Procedure:

- Preparation:
  - Before handling, ensure the chemical fume hood is functioning correctly.
  - Don all required PPE.
  - Prepare the work area within the fume hood by laying down absorbent bench paper.
  - Have a designated and clearly labeled waste container ready for disposal of contaminated materials.
- Handling and Weighing:
  - Perform all manipulations of **Dibenzo-24-crown-8** powder inside the chemical fume hood to prevent inhalation of dust.
  - Carefully open the container. Avoid creating dust.
  - Use a clean spatula to transfer the desired amount of the compound onto weighing paper.
  - Transfer the weighed solid to the appropriate glassware for the experiment.
- Dissolution (if applicable):

- If preparing a solution, add the solvent slowly to the solid to avoid splashing.
- Stir the mixture gently until the solid is fully dissolved.
- Post-Handling:
  - Securely close the primary container of **Dibenzo-24-crown-8**.
  - Decontaminate the spatula and any other reusable equipment with an appropriate solvent.
  - Dispose of all contaminated disposable materials (e.g., weighing paper, gloves, bench paper) in the designated sealed waste container.
- Emergency Procedures:
  - Skin Contact: Immediately wash the affected area with plenty of soap and water. Remove contaminated clothing and wash it before reuse. Seek medical attention if irritation persists.[\[5\]](#)
  - Eye Contact: Immediately rinse eyes cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.[\[5\]](#)
  - Inhalation: Move the person to fresh air and keep them comfortable for breathing. Seek medical attention if you feel unwell.[\[5\]](#)
  - Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.

## Visualized Safe Handling Workflow

The following diagram illustrates the logical workflow for the safe handling of **Dibenzo-24-crown-8** in a laboratory setting.



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Caption: Workflow for the safe handling of **Dibenzo-24-crown-8**.



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